

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

synonyms and trade names

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Compound of Interest

Compound Name:	1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane
Cat. No.:	B1333160

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An In-depth Technical Guide to **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**, a versatile organosiloxane compound. This document details its nomenclature, chemical and physical properties, and provides insights into its applications.

Nomenclature: Synonyms and Identifiers

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane is known by several synonyms in scientific literature and commercial listings. While distinct trade names are not commonly used, the compound is identifiable by the following chemical names and identifiers:

- Systematic IUPAC Name: 4-[[4-hydroxybutyl(dimethyl)silyl]oxy-dimethylsilyl]butan-1-ol[1]
- CAS Registry Number: 5931-17-9[1][2][3][4]
- Other Synonyms:
 - 1-Butanol, 4,4'-(1,1,3,3-tetramethyl-1,3-disiloxanediyl)bis-[5]
 - 4,4'-(1,1,3,3-Tetramethyldisiloxane-1,3-diyl)bis(butan-1-ol)[6][7]
 - 4,4'-[Oxybis(dimethylsilanediyl)]bis(butane-1-ol)[5]

- 5,5,7,7-TETRAMETHYL-6-OXA-5,7-DISILAUNDECAN-1,11-DIOL[2][8]
- 1,3-Bis(4-hydroxybutyl)-1,1,3,3-tetramethyldisiloxane[5]
- 1,3-Di(4-Hydroxybutyl)-1,1,3,3-tetramethyldisiloxane
- Dihydroxybutyltetramethyldisiloxane[5]

Chemical and Physical Properties

The key quantitative properties of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₂ H ₃₀ O ₃ Si ₂	[1][2][5][8]
Molecular Weight	278.54 g/mol	[1][2]
Appearance	Colorless to Almost Colorless Clear Liquid	[4]
Boiling Point	148-150 °C at 2 mmHg	[2]
Density	0.93 g/mL	[2]
Refractive Index	1.4526 at 20°C	[2]
Flash Point	110 °C	[2]
Purity	Typically ≥92% or ≥96%	[1][2][4]

Experimental Protocols

Detailed experimental protocols for the synthesis of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** are not extensively available in the public domain. However, a general synthetic approach can be inferred from related organosilicon chemistry. The synthesis likely involves the hydrosilylation of a protected butenol with 1,1,3,3-tetramethyldisiloxane, followed by deprotection.

Conceptual Synthesis Workflow:

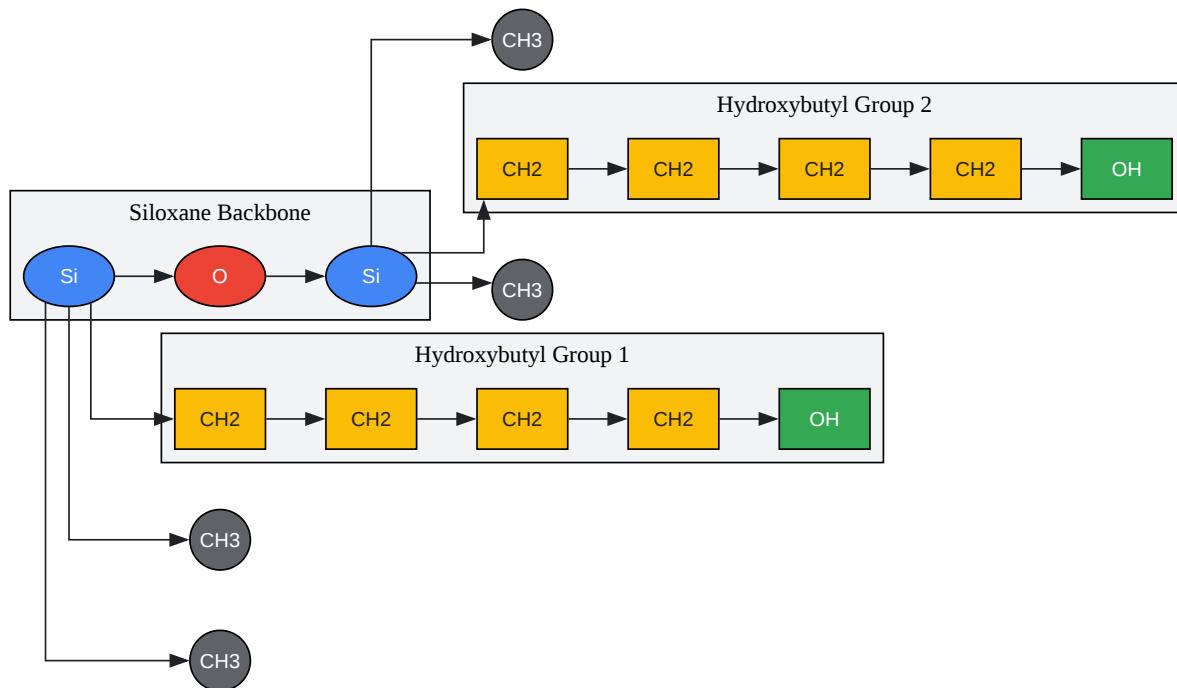
A plausible synthetic route would involve the following key steps:

- Protection of Butenol: The hydroxyl group of 4-buten-1-ol is protected with a suitable protecting group (e.g., a silyl ether) to prevent side reactions.
- Hydrosilylation: The protected 4-buten-1-ol is reacted with 1,1,3,3-tetramethyldisiloxane in the presence of a platinum catalyst (e.g., Karstedt's catalyst). This reaction forms the Si-C bond.
- Deprotection: The protecting groups are removed from the hydroxyl functions to yield the final product, **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**.
- Purification: The crude product is purified, typically by vacuum distillation, to achieve the desired purity.

Visualizations

Chemical Structure and Connectivity

The following diagram illustrates the molecular structure of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**, highlighting its key functional groups and the siloxane backbone.

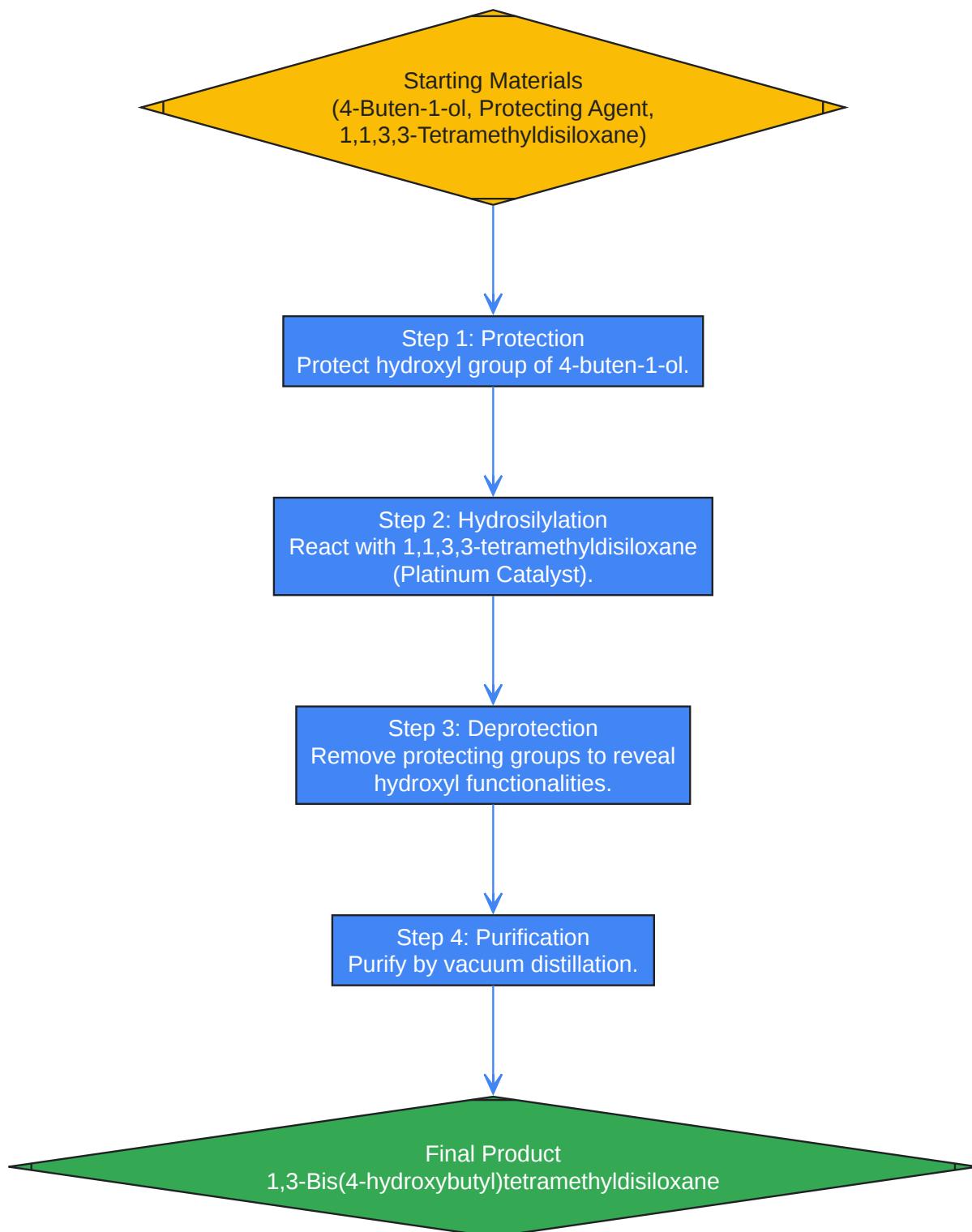


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Caption: Molecular structure of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**.

Conceptual Synthesis Workflow Diagram

The diagram below outlines the conceptual workflow for the synthesis of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**.



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Caption: Conceptual workflow for the synthesis of the target compound.

Applications and Research Interest

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane is a versatile chemical intermediate with a range of applications stemming from its unique hybrid structure, combining the flexibility and stability of a siloxane backbone with reactive terminal hydroxyl groups.[9][10]

- Polymers and Materials Science: It serves as a monomer or a chain extender in the synthesis of polyurethanes, polyesters, and other copolymers. The incorporation of the siloxane unit imparts desirable properties such as increased thermal stability, flexibility at low temperatures, and hydrophobicity.
- Coatings, Adhesives, and Sealants: The compound is used in formulations for protective coatings, adhesives, and sealants, where its siloxane nature provides enhanced durability and resistance to environmental factors.[9]
- Personal Care and Cosmetics: In cosmetic formulations, it can function as a moisturizing agent, improving hydration and contributing to the skin's barrier function.[9]
- Biomedical Applications: Its biocompatibility makes it a candidate for use in biomedical applications, such as in drug delivery systems and for the creation of biocompatible materials.[9] One notable application is as an end-capper for carbinol-terminated silicones used in the manufacturing of contact lenses.[2]
- Textile Treatments: It can be used to treat fabrics to impart water-repellent and stain-resistant properties.[9]

Safety and Handling

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane is classified as causing skin and serious eye irritation.[3][4][8] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn when handling this chemical.[3][8] It should be stored in a tightly closed container in a well-ventilated area, away from heat and incompatible materials such as acids, alcohols, and oxidizing agents.[8] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[3][8]

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